

Spectroscopic Profile and Technical Characterization of Norproistol

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Compound of Interest

Compound Name: Methyl 7-(3-hydroxy-5-oxocyclopent-1-en-1-yl)heptanoate

CAS No.: 40098-26-8

Cat. No.: B1308234

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A Senior Scientist's Guide to Structural Validation and Impurity Profiling

Executive Technical Summary

Norproistol (CAS: 40098-26-8 for racemate; 42038-75-5 for (-)-isomer) serves as both a key synthetic scaffold and a monitored degradation product in the lifecycle of Misoprostol.^[1] Chemically defined as **Methyl 7-(3-hydroxy-5-oxocyclopent-1-en-1-yl)heptanoate**, it represents the "core" cyclopentenone ring of the prostaglandin E1 series, lacking the

-side chain (octenyl group) at the C12 position (prostaglandin numbering).^[1]

For the analytical chemist, Norproistol is the "Michael Acceptor" species.^[1] Its presence in a drug substance indicates either incomplete conjugate addition during synthesis or retro-Michael elimination during stability studies.^[1] Its spectroscopic signature is dominated by the

conjugated enone system, which provides distinct UV, IR, and NMR markers essential for quality control.^[1]

Chemical Identity & Structural Logic^[1]

The structure of Norprostaglandin is a 4-hydroxycyclopent-2-enone substituted at the 2-position with a methyl heptanoate side chain.^[1]

- IUPAC Name: Methyl 7-[(3R)-3-hydroxy-5-oxocyclopent-1-en-1-yl]heptanoate (for the chiral standard).^{[1][2]}
- Pharmacopeial Designation: Misoprostol Impurity F (EP); Misoprostol Related Compound (USP).^[1]
- Molecular Formula:

^{[1][2][3]}

- Molecular Weight: 240.29 g/mol ^[1]

Structural Significance

In the synthesis of Misoprostol, Norprostaglandin acts as the electrophile.^[1] The

-unsaturated ketone (enone) functionality allows for the introduction of the

-chain via organocuprate conjugate addition.^[1] Conversely, under basic or thermal stress, Misoprostol can undergo a retro-Michael reaction, expelling the

-chain and reverting to Norprostaglandin (and its dehydrated variants, the A-type and B-type prostaglandins).^[1]

Spectroscopic Characterization

Ultraviolet-Visible Spectroscopy (UV-Vis)

Unlike Misoprostol, which has an isolated carbonyl and absorbs weakly below 200 nm, Norprostaglandin possesses a conjugated enone chromophore.^[1]

- λ_{max} : 215–220 nm (in MeOH/MeCN).^[1]

- **Diagnostic Value:** This bathochromic shift (relative to the isolated ketone) allows for sensitive detection of Norprostil by HPLC-UV even at trace levels (0.1%).^[1] The molar absorptivity () is significantly higher than that of the parent drug, necessitating relative response factor (RRF) correction (typically ~8.4x that of Misoprostol) during impurity quantification.^[1]

Infrared Spectroscopy (FT-IR)

The IR spectrum provides immediate confirmation of the cyclopentenone core and the ester side chain.^[1]

Functional Group	Wavenumber ()	Mechanistic Assignment
O-H Stretch	3400–3550 (br)	Secondary allylic alcohol (H-bonded). ^[1]
C=O (Ester)	1735–1745	Methyl ester carbonyl stretch (side chain). ^[1]
C=O (Enone)	1705–1715	Cyclopentenone carbonyl. ^[1] Note: Higher frequency than acyclic enones due to ring strain. ^[1]
C=C (Alkene)	1620–1640	Conjugated double bond stretch. ^[1]
C-O Stretch	1150–1250	Ester C-O-C asymmetric stretch. ^[1]

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural elucidation.^[1] The lack of the

-chain signals (the vinyl protons at 5.4-5.6 ppm and the terminal methyl) is the primary differentiator from Misoprostol.^[1]

¹H NMR (400 MHz, CDCl₃)

)

- 7.25 ppm (1H, dt,

Hz): The diagnostic enone proton (H3 in ring numbering). Its downfield shift confirms conjugation with the carbonyl.[\[1\]](#)

- 4.85 ppm (1H, m): The methine proton geminal to the hydroxyl group (H4).[\[1\]](#)

- 3.67 ppm (3H, s): Methyl ester protons (

).[\[1\]](#)

- 2.80 ppm (1H, dd) & 2.35 ppm (1H, dd): Ring methylene protons (H5), appearing as an ABX system due to the adjacent chiral center.

- 2.20 ppm (2H, t): Methylene

to the ester carbonyl.[\[1\]](#)

- 1.30–1.70 ppm (m): Bulk methylene envelope of the heptanoate chain.[\[1\]](#)

C NMR (100 MHz, CDCl

)

- 206.5 ppm: Ketone carbonyl (C1 of ring).[\[1\]](#)

- 174.3 ppm: Ester carbonyl.[\[1\]](#)

- 157.8 ppm:

-Carbon of enone (C3).[\[1\]](#) High shift confirms

-position in enone.[\[1\]](#)

- 146.2 ppm:

-Carbon of enone (C2, quaternary).[\[1\]](#)

- 70.1 ppm: Carbinol carbon (C4).[\[1\]](#)

- 51.5 ppm: Methyl ester carbon.[\[1\]](#)

- 44.8 ppm: Ring methylene (C5).[1]

Mass Spectrometry (MS)

- Ionization: ESI+ or EI.[1]

- Molecular Ion:

(ESI);

(EI).[1]

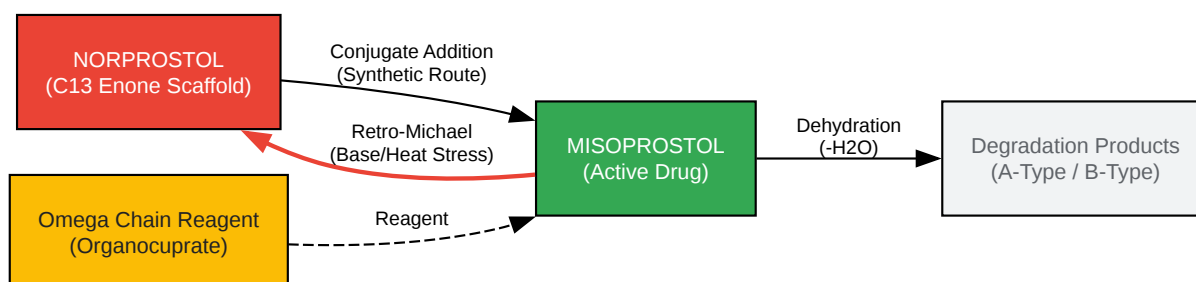
- Fragmentation Pattern:

- 222 (M - 18): Loss of water () .[1] Prominent due to the allylic nature of the hydroxyl group.[1]
- 209 (M - 31): Loss of methoxy group () from the ester.[1]
- 190 (M - 18 - 32): Combined loss of water and methanol.[1]

Visualization of Pathways & Logic[1]

Diagram 1: Norprostol in the Misoprostol Lifecycle

This diagram illustrates the dual role of Norprostol: as a synthetic precursor (via conjugate addition) and a degradation product (via retro-Michael elimination).[1]

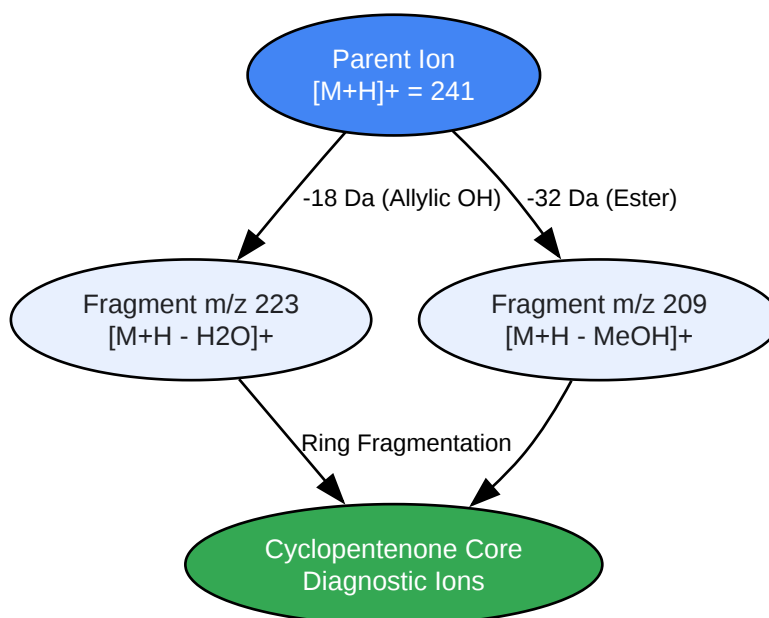


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Caption: The reversible relationship between Norprostil and Misoprostol. The red arrow indicates the degradation pathway monitored in stability studies.[1]

Diagram 2: Mass Spectrometry Fragmentation Logic

A decision tree for verifying Norprostil identity via MS/MS analysis.



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Caption: Primary fragmentation pathways for Norprostil in ESI⁺ mode, highlighting the labile allylic hydroxyl and ester groups.

Analytical Protocol Recommendations

HPLC Method for Impurity F (Norprostil)

To quantify Norprostil in Misoprostol bulk drug:

- Column: C18 (L1 packing), 250 x 4.6 mm, 5 μm.[1]
- Mobile Phase: Water / Acetonitrile / Methanol gradient.[1]
- Detection: UV at 205 nm (or 210 nm).[1]

- Note: While Misoprostol is often detected at 200-205 nm, Norprostol has a local maximum here.[\[1\]](#)
- RRF (Relative Response Factor): ~8.4.
- Critical: Failure to apply this RRF will result in a massive overestimation of the impurity level due to the strong enone absorption compared to the weak Misoprostol carbonyl.[\[1\]](#)

Differentiation Strategy

- Retention Time: Norprostol elutes significantly earlier than Misoprostol (RT ~0.5 relative to Misoprostol) due to the absence of the lipophilic octenyl side chain.[\[1\]](#)
- Stereochemistry: Commercial Norprostol standards are often racemic or specific enantiomers.[\[1\]](#) Ensure the reference standard matches the stereochemistry of the synthesis intermediate used.

References

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